

An In-depth Technical Guide to the Safety and Handling of Isoproturon-d3

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Compound of Interest

Compound Name: Isoproturon-d3

Cat. No.: B563007

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This technical guide provides a comprehensive overview of the safety data and handling precautions for **Isoproturon-d3**, a deuterated analog of the phenylurea herbicide Isoproturon. [1][2] This document is intended for researchers, scientists, and professionals in drug development who may handle this compound.

Chemical and Physical Properties

Isoproturon-d3 shares similar physical and chemical characteristics with its non-labeled counterpart, Isoproturon.[3] It is a solid, white to off-white substance with a melting point of approximately 158°C.[3] Its solubility in water is low, but it is soluble in various organic solvents. [3]

Property	Value	Source
Chemical Formula	C12H15D3N2O	
Molecular Weight	209.3 g/mol	
Physical Status	Solid	
Appearance	White to off-white crystals	
Melting Point	158 °C (316 °F)	
Water Solubility	65 mg/L	
Log Partition Coefficient (octanol/water)	log Pow: 2.87	

Toxicological Data

Toxicological data for **Isoproturon-d3** is often extrapolated from studies on Isoproturon. It is classified as harmful if swallowed or inhaled. The acute toxicity values for Isoproturon are summarized below.

Endpoint	Species	Route	Value	Source
LD50	Rat	Oral	1,826 mg/kg	
LD50	Rat	Dermal	> 2,000 mg/kg	
LC50	Rat	Inhalation	> 670 mg/m3 (4 h)	
LD50	Mice	Oral	3,350 mg/kg	

Note on Experimental Protocols: The provided safety data sheets do not detail the specific experimental protocols used to determine these toxicological endpoints. However, such studies generally adhere to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). For instance, acute oral toxicity (LD50) is typically determined using OECD Test Guideline 420, 423, or 425, which involve administering the substance to fasted animals and observing them for a set period for

signs of toxicity and mortality. Dermal toxicity studies often follow OECD Guideline 402, and inhalation toxicity studies follow OECD Guideline 403.

Hazard Identification and Classification

Isoproturon-d3 is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Carcinogenicity	2	H351: Suspected of causing cancer
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (blood) through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

The GHS label elements include the following:

- Pictograms:
 - Health hazard (GHS08)
 - Exclamation mark (GHS07)
 - Environment (GHS09)
- Signal Word: Warning

Handling Precautions and Personal Protective Equipment

Safe handling of **Isoproturon-d3** is crucial to minimize exposure and associated risks. The following precautions should be strictly followed.

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection:
 - Wear protective gloves (e.g., nitrile rubber).
 - Wear a lab coat or other protective clothing.
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing.

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

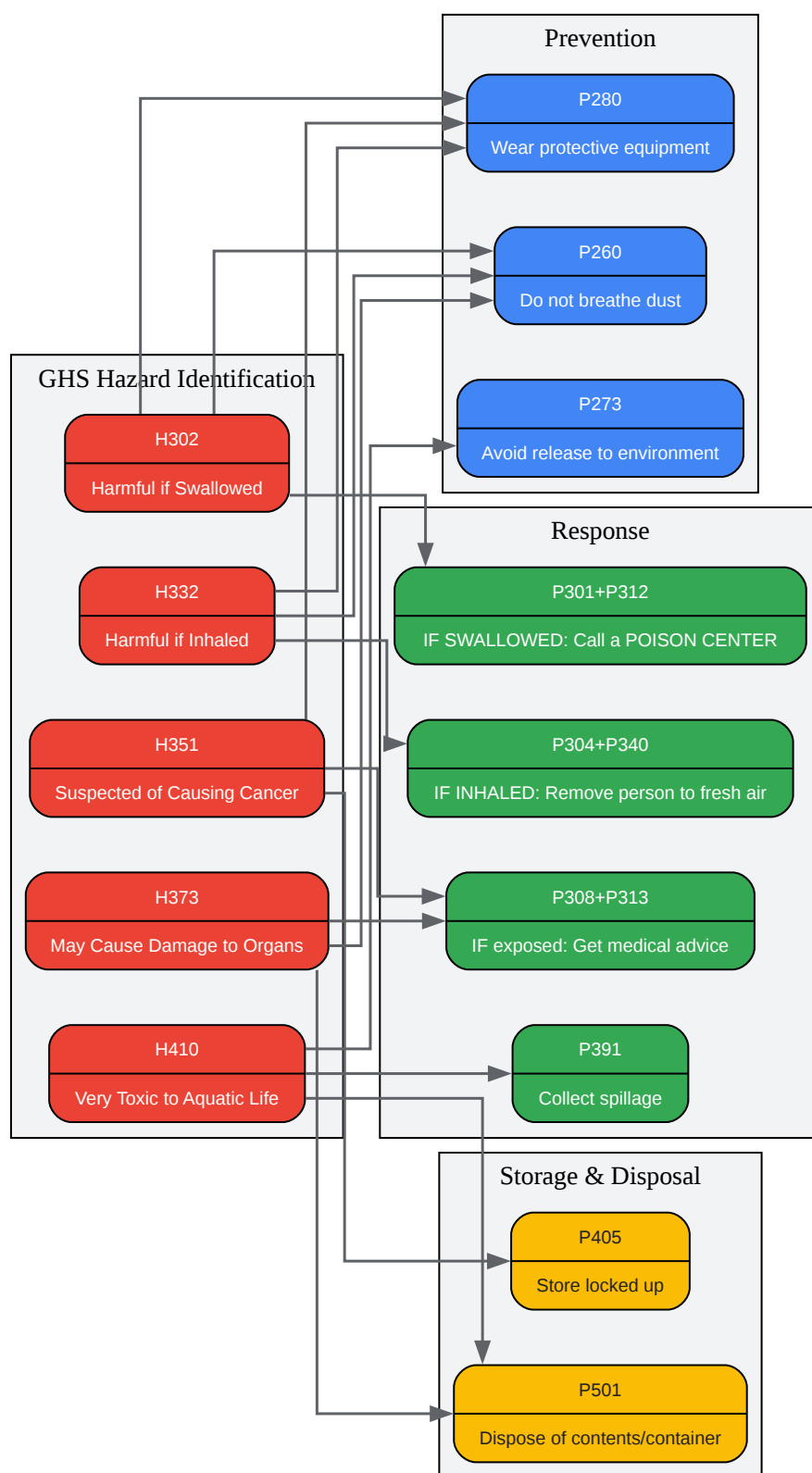
Storage and Disposal

- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep in a cool place.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Visualizations

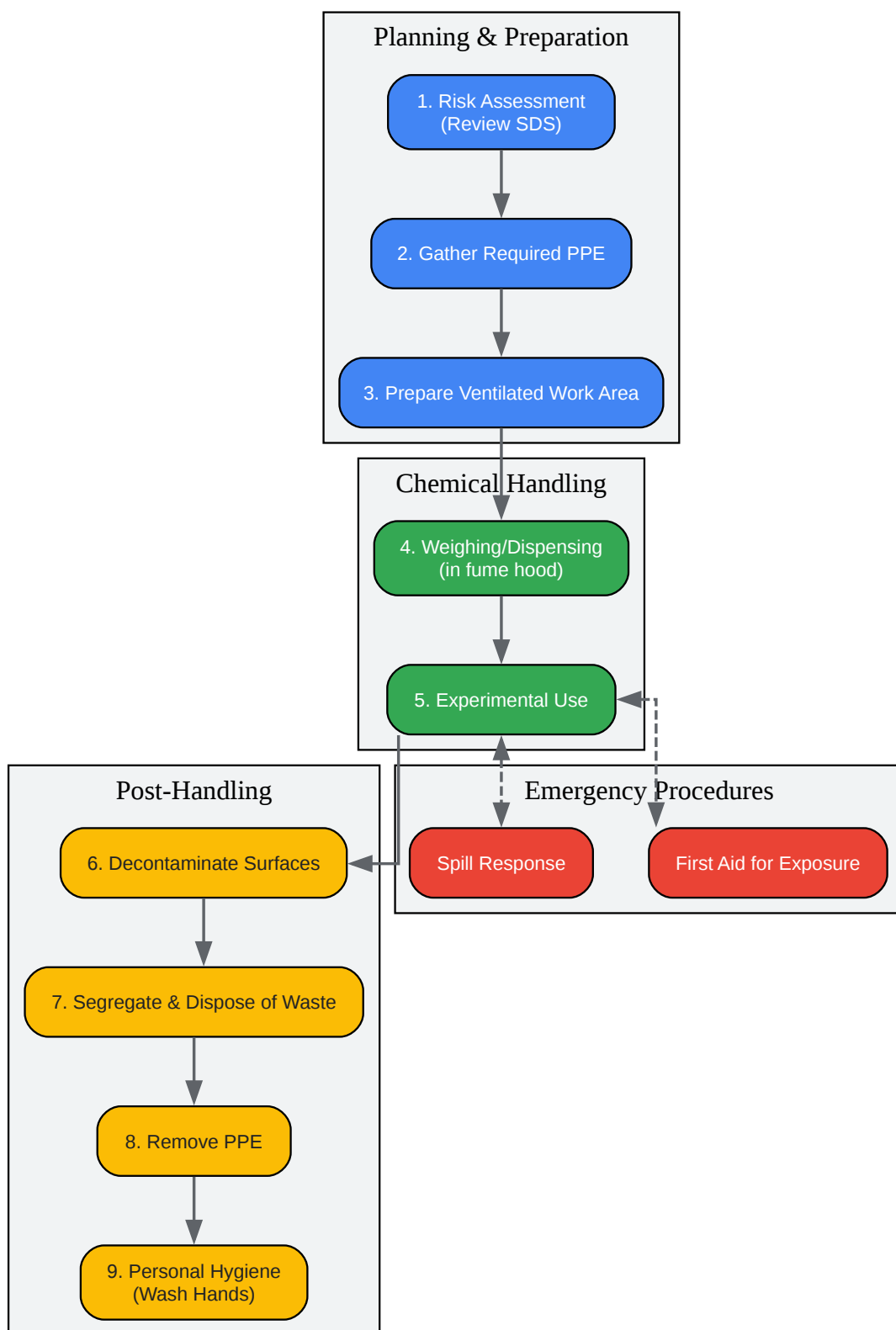
Experimental and Handling Workflows

The following diagrams illustrate key workflows for handling and assessing the safety of chemical compounds like **Isoproturon-d3**.



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Caption: GHS Hazard and Precautionary Statement Relationships.



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Caption: Safe Chemical Handling Workflow.

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